

Personal protective equipment for handling 2-Hydroxy-5-nitrobenzyl bromide

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Compound of Interest

Compound Name: 2-Hydroxy-5-nitrobenzyl bromide

Cat. No.: B1211901

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Essential Safety and Handling Guide for 2-Hydroxy-5-nitrobenzyl Bromide

This guide provides critical safety, logistical, and disposal information for laboratory personnel, including researchers, scientists, and drug development professionals working with **2-Hydroxy-5-nitrobenzyl bromide** (CAS 772-33-8). Adherence to these protocols is essential for ensuring personal safety and proper environmental stewardship.

Chemical Identifier:

Property	Value
Name	2-Hydroxy-5-nitrobenzyl bromide
Synonyms	α -Bromo-4-nitro-o-cresol, 2-Bromomethyl-4-nitrophenol, Koshland's Reagent I[1]
CAS Number	772-33-8[2]
Molecular Formula	C ₇ H ₆ BrNO ₃ [2]
Molecular Weight	232.03 g/mol [2]

Hazard Identification and Classification

2-Hydroxy-5-nitrobenzyl bromide is classified with the following hazards:

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful if swallowed, in contact with skin, or if inhaled.[1][3]
- Skin Corrosion/Irritation: Causes severe skin burns.[3][4]
- Serious Eye Damage/Eye Irritation: Causes serious eye damage.[3][4]

Signal Word: Danger[3]

Hazard Statements:

- H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[1][3]
- H314: Causes severe skin burns and eye damage.[1][3][4]

Precautionary Statements:

- P260: Do not breathe dusts or mists.[1][3]
- P280: Wear protective gloves, protective clothing, face protection.[3]
- P301+P330+P331+P310: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[3]
- P303+P361+P353+P310+P363: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower. Immediately call a POISON CENTER or doctor. Wash contaminated clothing before reuse.[3]
- P304+P340+P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.[3]
- P305+P351+P338+P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[3]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling. The following PPE is mandatory:

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield is also required. [3] [4]	Protects against splashes and dust particles.
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber, inspect before use). Fire/flamm-resistant and impervious clothing covering the entire body. [3] [5]	Prevents skin contact and absorption.
Respiratory Protection	Use in a well-ventilated area with local exhaust ventilation. If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges (e.g., type P3 (EN 143)). [3] [4]	Minimizes inhalation of dust or vapors.

Operational Plan: Step-by-Step Handling Procedure

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, dark, and well-ventilated area away from incompatible materials such as bases, strong oxidizing agents, alcohols, amines, and metals.[\[4\]](#)[\[6\]](#)
- The storage temperature should be between 2-8°C.[\[7\]](#)
- Keep the container tightly closed and store under an inert gas.[\[3\]](#)

2. Preparation for Use:

- Work within a certified chemical fume hood or a glove box.
- Ensure a safety shower and an eyewash station are readily accessible.[\[3\]](#)
- Prepare all necessary equipment and reagents before handling the compound.
- Don the required PPE as specified in the table above.

3. Weighing and Dispensing:

- Handle as a solid to minimize dust generation.
- Use a dedicated and clean set of tools (spatula, weighing paper).
- Weigh the desired amount of **2-Hydroxy-5-nitrobenzyl bromide** carefully.
- Close the container tightly immediately after use.

4. Experimental Use (Example: Protein Modification):

- **2-Hydroxy-5-nitrobenzyl bromide** is used for the covalent modification of tryptophan residues in proteins.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Dissolve the weighed compound in a suitable solvent (e.g., chloroform) in a closed system.
[\[7\]](#)
- Slowly add the solution to the reaction mixture containing the protein under controlled conditions (e.g., specific pH and temperature).
- Monitor the reaction as per the established experimental protocol.

5. Post-Experiment Decontamination:

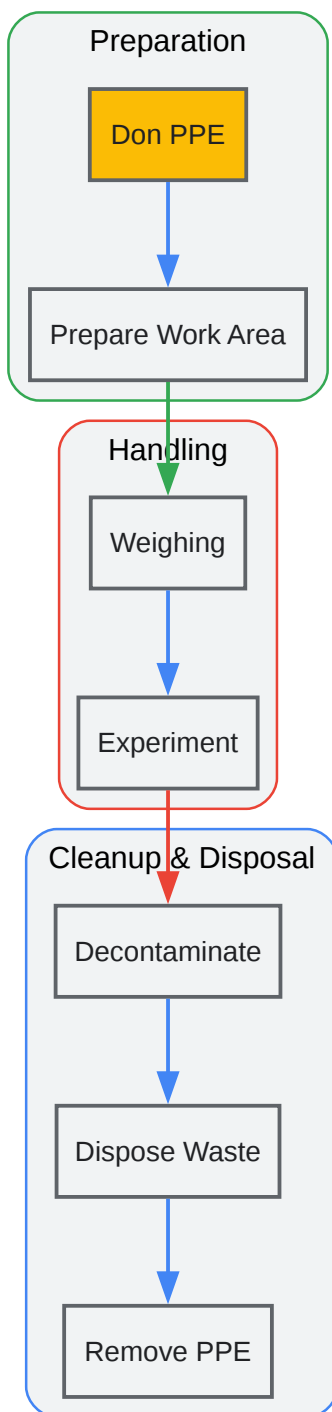
- Decontaminate all glassware and equipment that came into contact with the chemical using an appropriate method (e.g., rinsing with a suitable solvent).
- Wipe down the work area in the fume hood.

Disposal Plan

All waste generated must be treated as hazardous.

- Chemical Waste: Dispose of **2-Hydroxy-5-nitrobenzyl bromide** and any contaminated materials in a designated, labeled hazardous waste container. The container must be kept closed and stored in a cool, dry, well-ventilated area away from incompatible materials.^[3] One disposal method involves dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.^[3] Always consult with your institution's environmental health and safety department and local regulations for proper disposal procedures.^[3]
- Contaminated PPE: Contaminated gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.^[9]

Workflow for Safe Handling of 2-Hydroxy-5-nitrobenzyl Bromide



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Caption: Workflow for the safe handling of **2-Hydroxy-5-nitrobenzyl bromide**.

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